

Personal protective equipment for handling Y-33075

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Compound of Interest

Compound Name: Y-33075

Cat. No.: B1663652

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Essential Safety and Handling Guide for Y-33075

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Y-33075**, a potent and selective ROCK inhibitor. The following procedural guidance is designed to ensure the safe use of **Y-33075** in a laboratory setting, from initial handling to final disposal, building a foundation of trust in laboratory safety and chemical management.

Chemical and Safety Data

Y-33075 is a selective Rho-associated kinase (ROCK) inhibitor, significantly more potent than its predecessor, Y-27632.^[1] It is crucial to handle this compound with care, being mindful of its biological activity and potential hazards.

Chemical Properties:

Property	Value
Synonyms	Y-39983 free base
CAS Number	199433-58-4
Molecular Formula	C ₁₆ H ₁₆ N ₄ O
Solubility	Soluble in DMSO

Hazard Identification:

A Safety Data Sheet (SDS) for a related compound indicates the following hazards. Users should assume **Y-33075** presents similar risks.

Hazard	Description
Acute Oral Toxicity	Harmful if swallowed.
Eye Irritation	Causes serious eye irritation.

Personal Protective Equipment (PPE)

Due to its potency and hazardous nature, a stringent PPE protocol is mandatory when handling **Y-33075** in solid or solution form. The principles for handling potent compounds, such as some chemotherapy drugs, should be applied.

PPE Item	Specifications	Rationale
Gloves	Double gloving with chemotherapy-rated nitrile or latex gloves is required. The inner glove should be tucked under the gown cuff, and the outer glove should extend over the cuff.	Prevents skin contact and absorption. Double gloving provides an extra layer of protection in case of a breach in the outer glove.
Lab Coat/Gown	A disposable, solid-front gown made of a low-permeability material (e.g., polyethylene-coated polypropylene) is required.	Protects skin and personal clothing from contamination.
Eye Protection	Chemical splash goggles are mandatory. A full-face shield should be worn over the goggles when there is a risk of splashing, such as during solution preparation or spill cleanup.	Protects eyes from splashes of the chemical, which is a known eye irritant.
Respiratory Protection	A NIOSH-approved N95 respirator or higher is required when handling the powdered form of Y-33075 outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation.	Minimizes the risk of inhaling the potent compound.

Operational Plan: Step-by-Step Handling Procedures

3.1. Preparation and Weighing (Solid Compound)

- **Designated Area:** All handling of solid **Y-33075** must be conducted in a designated area within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- **Decontamination:** Before and after handling, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol) to inactivate any residual compound.
- **Weighing:** Use a dedicated set of spatulas and weigh boats. Tare the analytical balance with the weigh boat before adding the compound.
- **Transfer:** Carefully transfer the desired amount of **Y-33075** to a pre-labeled container within the hood.
- **Cleanup:** After weighing, carefully clean the spatula and the balance with a solvent-dampened wipe. Dispose of all contaminated materials (weigh boats, wipes) as hazardous chemical waste.

3.2. Solution Preparation (in DMSO)

- **Solvent:** **Y-33075** is soluble in DMSO. Use anhydrous, cell-culture grade DMSO for preparing stock solutions.
- **Procedure:** In a chemical fume hood, add the appropriate volume of DMSO to the vial containing the pre-weighed **Y-33075** solid. Cap the vial securely and vortex until the solid is completely dissolved.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.[\[2\]](#)
- **Labeling:** Clearly label all vials with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.

3.3. Storage

- **Solid Compound:** Store in a tightly sealed container in a cool, dry, and dark place.

- Stock Solutions: For long-term storage, store aliquots at -80°C (stable for up to 2 years). For short-term storage, -20°C is suitable (stable for up to 1 year).^[2]

Spill Management Plan

Immediate and proper response to a spill is critical to prevent exposure and contamination.

4.1. Minor Spill (Contained within a chemical fume hood)

- Alert: Notify others in the immediate area.
- Containment: Use absorbent pads or a spill kit to contain the spill.
- Cleanup:
 - Liquid Spill (in DMSO): Absorb the spill with an inert material (e.g., vermiculite, sand, or commercial absorbent pads). Do not use combustible materials like paper towels as the primary absorbent.
 - Solid Spill: Gently cover the spill with a damp paper towel to avoid raising dust.
- Decontamination: After absorbing the bulk of the spill, decontaminate the area with a suitable solvent, followed by soap and water.
- Waste Disposal: Place all cleanup materials into a sealed, labeled hazardous waste bag or container.

4.2. Major Spill (Outside of a chemical fume hood)

- Evacuate: Immediately evacuate the area and alert others.
- Isolate: Close the doors to the laboratory and prevent re-entry.
- Notify: Contact the institution's Environmental Health and Safety (EHS) department and the laboratory supervisor immediately.
- Cleanup: Do not attempt to clean up a major spill without proper training and equipment. Await the arrival of trained emergency response personnel.

Disposal Plan

All waste contaminated with **Y-33075** must be treated as hazardous chemical waste.

- **Solid Waste:** This includes empty vials, contaminated weigh boats, gloves, gowns, and any other disposable materials that have come into contact with **Y-33075**. Place these items in a clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Unused or unwanted solutions of **Y-33075** in DMSO should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour any amount of **Y-33075** solution down the drain.
- **Sharps:** Needles and syringes used to handle **Y-33075** solutions must be disposed of in a designated sharps container for hazardous chemical waste.
- **Waste Pickup:** Arrange for the disposal of all hazardous waste through your institution's EHS department.

Quantitative Data: In Vitro Inhibitory Activity

Y-33075 is a potent inhibitor of ROCK and also shows activity against other kinases at higher concentrations.

Target Kinase	Y-33075 IC ₅₀	Y-27632 IC ₅₀ (for comparison)
ROCK	3.6 nM [1]	Not specified, but Y-33075 is more potent.
PKC	0.42 μM [1]	9.0 μM [1]
CaMKII	0.81 μM [1]	26 μM [1]

IC₅₀ (Half-maximal inhibitory concentration) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

Experimental Protocol: Kinase Assay

The following is a generalized protocol for a kinase assay to determine the inhibitory activity of compounds like **Y-33075**, based on common methodologies.

Objective: To measure the 50% inhibitory concentration (IC₅₀) of **Y-33075** against a target kinase (e.g., ROCK).

Materials:

- Recombinant human ROCK2 enzyme
- Kinase buffer (e.g., 20 mM MOPS, pH 7.2, 10 mM MgCl₂, 5 mM DTT, 0.1 mg/mL BSA)
- Substrate (e.g., Histone)
- [γ -³²P]ATP
- **Y-33075** stock solution (in DMSO)
- Phosphoric acid
- Phosphocellulose filter plates
- Scintillation counter

Procedure:

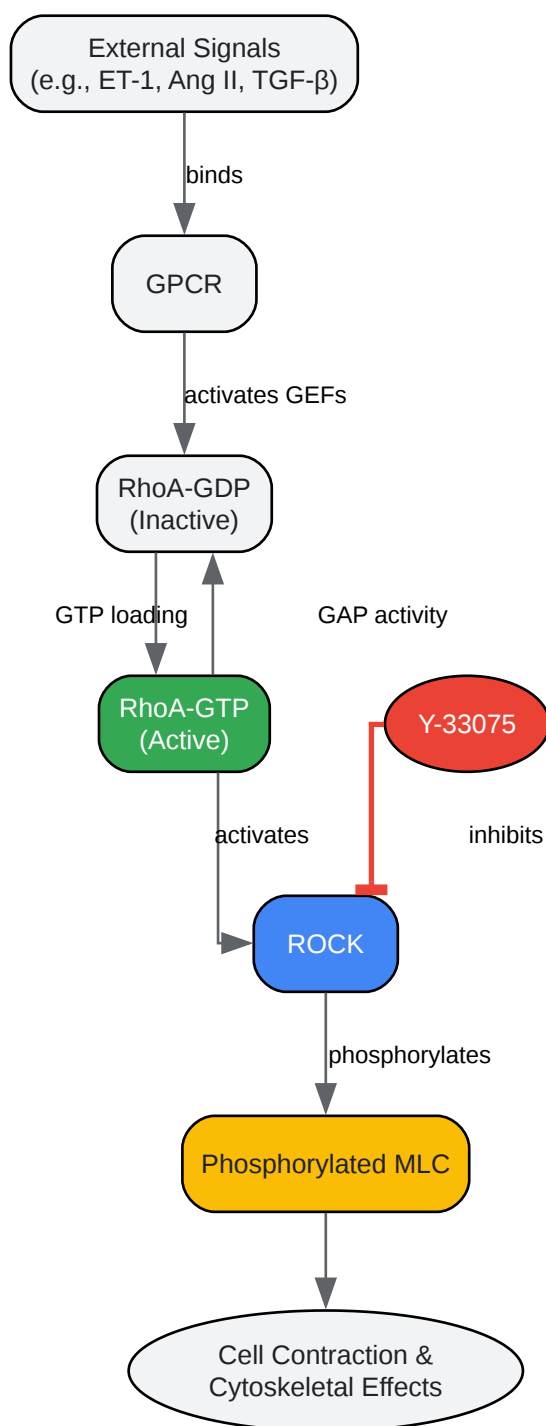
- Reaction Setup: In a 96-well plate, combine the ROCK2 enzyme, the substrate, and varying concentrations of **Y-33075** (or vehicle control - DMSO) in the kinase buffer.
- Initiation: Start the kinase reaction by adding [γ -³²P]ATP.
- Incubation: Incubate the reaction mixture at room temperature for a specified time (e.g., 20 minutes).
- Termination: Stop the reaction by adding phosphoric acid.
- Substrate Capture: Transfer a portion of the reaction mixture to a phosphocellulose filter plate. The phosphorylated substrate will bind to the filter.

- **Washing:** Wash the filter plate multiple times with phosphoric acid and then with water to remove unincorporated [γ - ^{32}P]ATP.
- **Detection:** Dry the filter plate and measure the radioactivity of each well using a liquid scintillation counter.
- **Data Analysis:** The radioactivity counts are proportional to the kinase activity. Plot the percentage of kinase inhibition against the logarithm of the **Y-33075** concentration. The IC_{50} value is determined by fitting the data to a sigmoidal dose-response curve.

Signaling Pathway and Experimental Workflow Diagrams

Signaling Pathway

The diagram below illustrates the RhoA-ROCK signaling pathway and the point of inhibition by **Y-33075**. External signals activate G-protein coupled receptors (GPCRs), leading to the activation of RhoA. GTP-bound RhoA then activates ROCK, which in turn phosphorylates downstream targets like Myosin Light Chain (MLC), leading to cellular contraction and other cytoskeletal changes. **Y-33075** directly inhibits the kinase activity of ROCK.[\[2\]](#)[\[3\]](#)

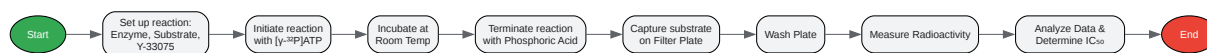


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Caption: The RhoA-ROCK signaling pathway and inhibition by **Y-33075**.

Experimental Workflow

The following diagram outlines the general workflow for conducting a kinase inhibition assay as described in the protocol above.



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Caption: General workflow for a radioactive kinase inhibition assay.

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